

A Technical Guide to m-Carborane: Commercial Availability, Suppliers, and Experimental Considerations

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Compound of Interest

Compound Name: *m*-Carborane

Cat. No.: B099378

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial landscape for **m-carborane** (1,7-dicarba-closo-dodecaborane), a versatile boron cluster with significant potential in medicinal chemistry and materials science. This document details commercially available grades, key suppliers, and essential experimental protocols for its handling, purification, and analysis, empowering researchers to effectively source and utilize this unique compound in their work.

Commercial Availability and Suppliers

m-Carborane is readily available from a range of chemical suppliers, catering to both research and bulk requirements. Purity levels are typically high, with most suppliers offering grades of 98% or greater. While a "pharmaceutical grade" is not always explicitly defined by all vendors, some suppliers indicate the availability of various grades, including those suitable for pharmaceutical and biomedical applications.

Table 1: Commercial Suppliers of m-Carborane

Supplier	Purity	Available Quantities	CAS Number	Notes
Biosynth	Information available upon request	0.5 g, 1 g, 2 g, 5 g, 10 g	16986-24-6	Offers custom synthesis and bulk inquiries. [1]
Thermo Scientific Chemicals	≥97.5%, 98%	2 g	16986-24-6	Formerly Alfa Aesar. [2] [3]
Sigma-Aldrich (Merck)	98%	Inquire for details	16986-24-6	Provides detailed safety and handling information. [4] [5]
Santa Cruz Biotechnology	≥98%	Inquire for details	16986-24-6	
Matrix Scientific	Information available upon request	1.00 g	16986-24-6	
Nanochemazone	Offers various grades (Mil Spec, ACS, Reagent, Technical, Food, Agricultural, Pharmaceutical, Optical, USP, EP/BP)	Custom sizes available	16986-24-6	Provides customization of parameters like purity and particle size. [6]
UCHEM	98% min	25g, 50g, 100g, 500g, bulk	16986-24-6	
Katchem	>96% (for derivatives)	1 g minimum (for derivatives)	16986-24-6	Specializes in boron compounds, including m-carborane derivatives. [7]

Note: Pricing information is subject to change and is best obtained directly from the suppliers.

Experimental Protocols

The following protocols are derived from published research and provide guidance on common experimental procedures involving **m-carborane** and its derivatives.

General Handling and Storage

m-Carborane and its derivatives are typically air-stable solids.^[2] However, as with any chemical reagent, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For reactions requiring anhydrous conditions, standard Schlenk line or glovebox techniques are recommended. All manipulations should be carried out under an inert atmosphere such as nitrogen or argon.^[2]

Storage: **m-Carborane** should be stored in a tightly sealed container in a cool, dry place.^[6] Some suppliers recommend storage at 2-8°C.^{[4][5]}

Synthesis of Di-branched m-Carborane Derivatives

This protocol describes a general method for the synthesis of di-branched **m-carborane** derivatives at the 9,10-vertices, which is a common strategy for creating building blocks for larger molecules.^[2]

Materials:

- 9,10-diiodo-**m-carborane**
- Grignard reagent (e.g., allylmagnesium chloride)
- $[\text{PdCl}_2(\text{PPh}_3)_2]$ (catalyst)
- CuI (co-catalyst)
- Anhydrous THF

Procedure:

- In a flame-dried Schlenk flask under a nitrogen atmosphere, dissolve 9,10-diiodo-**m-carborane** in anhydrous THF.
- Cool the solution to 0°C in an ice-water bath.
- Add the Grignard reagent dropwise to the stirred solution.
- After stirring at room temperature for 30 minutes, add the $[\text{PdCl}_2(\text{PPh}_3)_2]$ and CuI catalysts.
- Heat the reaction mixture to reflux and stir overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extract the product with diethyl ether or ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Purification by Column Chromatography

Column chromatography is a standard method for purifying **m-carborane** derivatives.

Stationary Phase: Silica gel Mobile Phase: A solvent system appropriate for the polarity of the target compound, often a mixture of a non-polar solvent (e.g., hexane or heptane) and a more polar solvent (e.g., ethyl acetate or dichloromethane). The exact ratio should be determined by TLC analysis.

Procedure:

- Prepare a slurry of silica gel in the chosen mobile phase.
- Pack a chromatography column with the slurry.
- Dissolve the crude product in a minimal amount of the mobile phase or a suitable solvent.

- Load the sample onto the top of the silica gel column.
- Elute the column with the mobile phase, collecting fractions.
- Monitor the fractions by TLC to identify those containing the desired product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified product.

Analytical Methods for Purity Determination

Several analytical techniques are employed to assess the purity and confirm the identity of **m-carborane** and its derivatives.

Table 2: Analytical Methods for m-Carborane

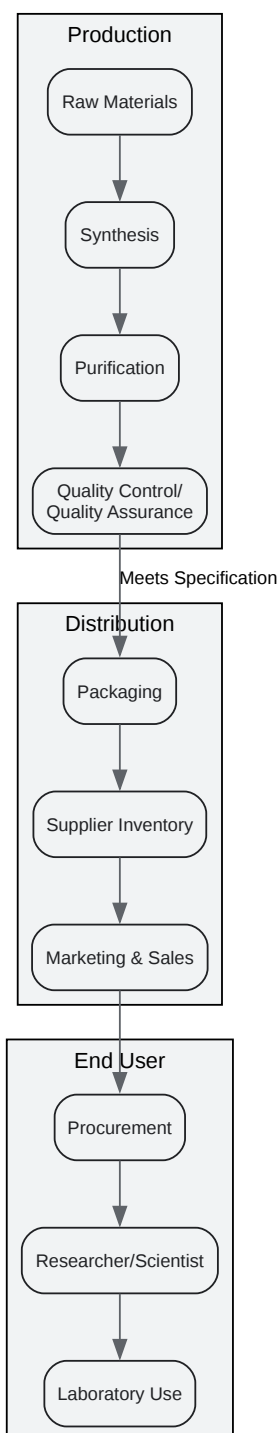
Technique	Purpose	Key Observations
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structure elucidation and purity assessment	^1H NMR and ^{11}B NMR are essential for characterizing carborane cages. The chemical shifts and coupling patterns provide detailed structural information.
Mass Spectrometry (MS)	Molecular weight determination and structural confirmation	Provides the mass-to-charge ratio of the molecule, confirming its molecular formula.
High-Performance Liquid Chromatography (HPLC)	Purity assessment and separation of mixtures	A powerful technique for determining the percentage purity of a sample by separating it from impurities.
Gas Chromatography (GC)	Purity assessment for volatile compounds	Similar to HPLC, but used for compounds that can be vaporized without decomposition.
Differential Scanning Calorimetry (DSC)	Purity determination of high-purity substances	This method can be used to determine the purity of substances that are 98% pure or more by analyzing their melting behavior. ^[8]
Infrared (IR) Spectroscopy	Functional group identification	Useful for identifying the presence of specific functional groups attached to the m-carborane cage.

Visualizing Workflows and Relationships

m-Carborane Supply Chain

The following diagram illustrates the typical supply chain for **m-carborane**, from its synthesis to its application in a research laboratory.

m-Carborane Supply Chain

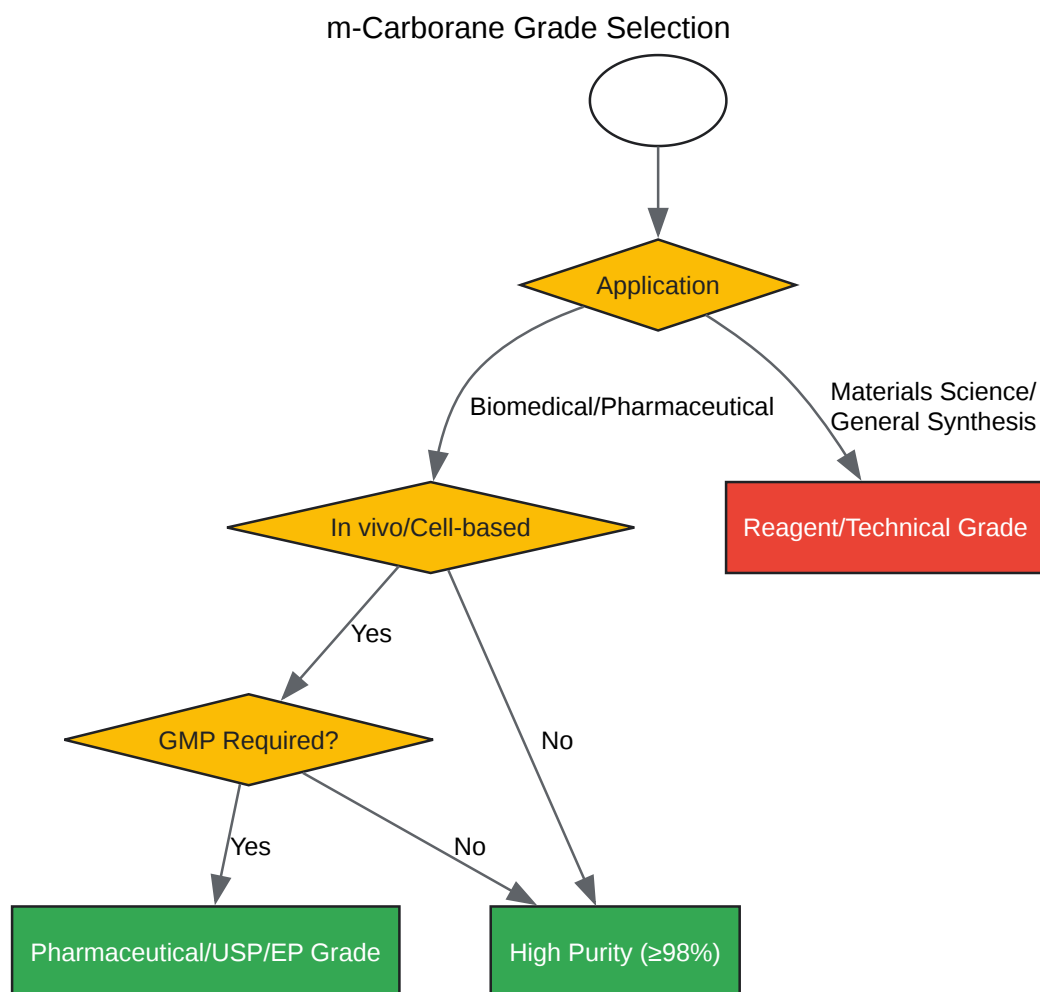


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Caption: A flowchart of the **m-carborane** supply chain.

Decision Tree for m-Carborane Grade Selection

This diagram provides a decision-making framework for researchers to select the appropriate grade of **m-carborane** based on their experimental needs.

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Caption: A decision tree for selecting the appropriate **m-carborane** grade.

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